

Technical Support Center: T-0201 (TA-0201)

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *t-0201*
CAS No.: 169679-53-2
Cat. No.: B1681854

[Get Quote](#)

Topic: T-0201 Solubility, Stability, and Experimental Handling in DMSO

Audience: Researchers in Cardiovascular Medicine, Oncology, and Drug Discovery. Compound Identity: **T-0201** (also known as TA-0201) is a highly potent, selective, and orally active Endothelin Receptor Type A (ETA) antagonist.[1] CAS Number: 169679-53-2 Molecular Weight: 614.5 g/mol [2]

Core Solubility & Handling Guide

Solubility Profile in DMSO

T-0201 is a hydrophobic sulfonamide-pyrimidine derivative. It exhibits excellent solubility in organic solvents like Dimethyl Sulfoxide (DMSO) but has poor water solubility.

Solvent	Solubility Limit (Max)	Recommended Stock Concentration	Notes
DMSO	~50 mM (approx. 30 mg/mL)	10 mM	Optimal solvent for stock preparation.
Ethanol	< 5 mM	N/A	Not recommended for high-concentration stocks.
Water	Insoluble	N/A	Requires co-solvents (PEG/Tween) for aqueous formulation.

Protocol: Preparation of 10 mM Stock Solution

Objective: Prepare 1 mL of 10 mM **T-0201** stock.

- Weighing: Accurately weigh 6.15 mg of **T-0201** powder.
- Solvent Addition: Add 1.0 mL of high-grade anhydrous DMSO ($\geq 99.9\%$).
- Dissolution: Vortex vigorously for 30–60 seconds.
 - Troubleshooting: If particles remain, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization (Optional): If using for cell culture, filter through a 0.22 μm PTFE (hydrophobic) syringe filter. Do not use nylon or cellulose acetate filters as they may bind the compound.
- Aliquoting: Dispense into small aliquots (e.g., 50 μL) to avoid repeated freeze-thaw cycles.

Stability & Storage Troubleshooting

Q: How stable is **T-0201** in DMSO? A: **T-0201** is chemically stable in DMSO due to its robust sulfonamide core. However, hygroscopicity of DMSO is the primary threat.

Storage Condition	Stability Duration	Critical Requirement
-80°C	> 2 Years	Sealed vial, protected from light.
-20°C	1 Year	Desiccated environment recommended.
Room Temp (25°C)	< 1 Month	Prone to degradation via DMSO water absorption.

Self-Validating Storage Protocol:

- Visual Check: Before use, inspect the thawed DMSO stock. It should be a clear, colorless liquid. Any turbidity suggests precipitation or water contamination.
- Freeze-Thaw Limit: Do not exceed 3 freeze-thaw cycles.
 - Why? Repeated temperature shifts promote crystal growth and potential hydrolysis if moisture has entered the vial.

In Vivo Formulation Guide (Advanced)

For animal studies (e.g., rats/mice), pure DMSO is toxic. You must use a co-solvent system. The following formulation is validated for oral or intraperitoneal administration.

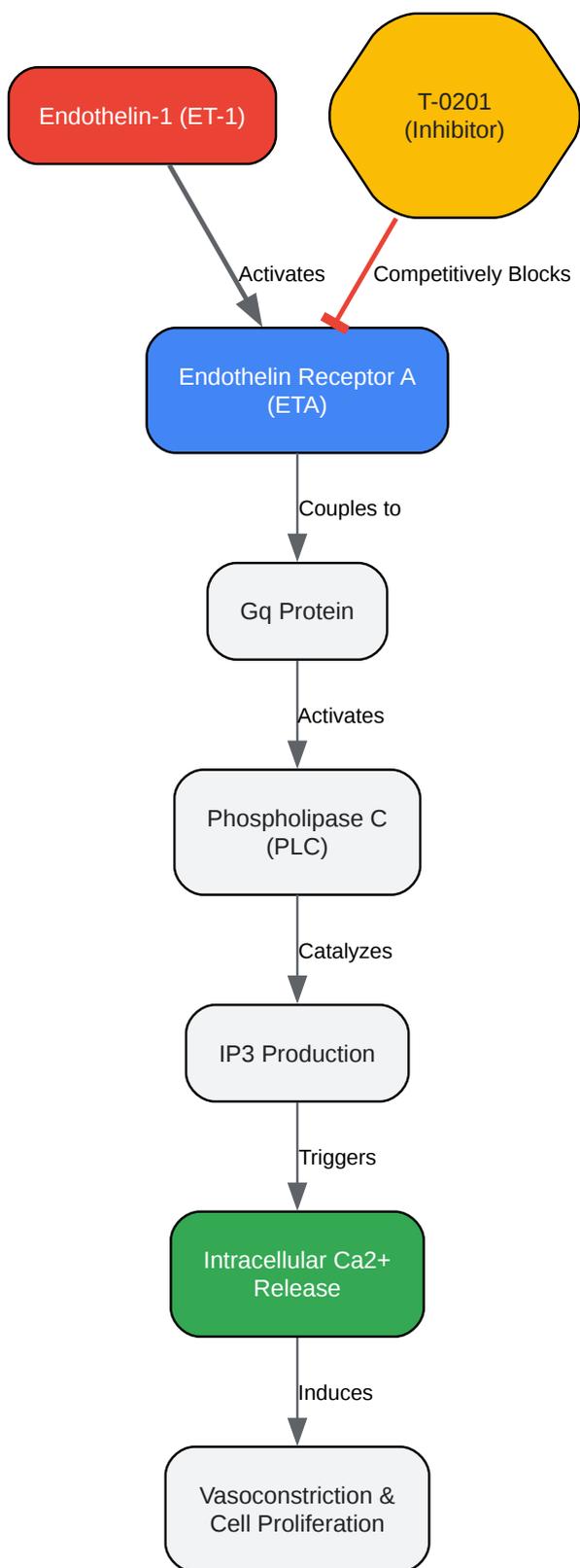
Recommended Formulation (Solubility: ~2 mg/mL):

- 10% DMSO: Dissolve **T-0201** in pure DMSO first.
- 40% PEG300: Add Polyethylene Glycol 300 and vortex.
- 5% Tween 80: Add surfactant to stabilize the suspension.
- 45% Saline: Add 0.9% NaCl slowly while vortexing.

Critical Step: Always add the aqueous phase (Saline) last. Adding water directly to the DMSO stock can cause immediate precipitation ("crashing out").

Mechanism of Action & Pathway Visualization

T-0201 functions by competitively blocking the Endothelin-1 (ET-1) binding site on the ETA receptor, preventing the downstream calcium signaling cascade that leads to vasoconstriction and cell proliferation.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Action of **T-0201**. The compound competitively inhibits the ETA receptor, blocking the Gq-PLC-IP3 signaling axis.

Frequently Asked Questions (FAQ)

Q1: My **T-0201** stock solution has formed crystals after thawing. Is it spoiled?

- Diagnosis: This is likely "seeding" caused by low temperature, not chemical degradation. DMSO freezes at 18.5°C.
- Solution: Warm the vial to 37°C for 5–10 minutes and vortex. If the solution becomes clear, it is safe to use. If a white precipitate remains that does not dissolve upon warming, water contamination may have occurred, and the stock should be discarded.

Q2: Can I use **T-0201** for cell culture experiments? What is the max DMSO concentration?

- Answer: Yes. Prepare a 10 mM stock. Dilute into culture media to achieve the desired final concentration (e.g., 1 µM).
- Constraint: Ensure the final DMSO concentration in the culture dish is < 0.1% (v/v) to avoid solvent toxicity.
 - Example: To treat cells with 10 µM **T-0201**, add 1 µL of 10 mM stock to 1 mL of media. This yields 0.1% DMSO.

Q3: How does **T-0201** compare to Bosentan or Macitentan?

- Insight: **T-0201** is structurally related to Bosentan but exhibits higher selectivity for the ETA receptor over ETB. Macitentan was structurally derived from **T-0201** (specifically incorporating the bromopyrimidinyl ethylene glycol ether moiety) to improve tissue distribution and receptor binding kinetics [1, 2].[3]

References

- Hoshino, T., Yamauchi, R., Kikkawa, K., Yabana, H., & Murata, S. (1998).[4][5] Pharmacological profile of **T-0201**, a highly potent and orally active endothelin receptor antagonist. *Journal of Pharmacology and Experimental Therapeutics*, 286(2), 643–649.[4][5] [6][7] [Link](#)

- Bolli, M. H., et al. (2012). The Discovery of Macitentan, a Potent, Orally Bioavailable, Dual Endothelin Receptor Antagonist. *Journal of Medicinal Chemistry*, 55(17), 7849–7861. [Link](#)
- TargetMol.[1][8][9][10][11][12] **T-0201** Product Data Sheet. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. T-0201 | TargetMol [targetmol.com]
- 2. N-[6-[2-(5-bromopyrimidin-2-yl)oxyethoxy]-5-(4-methylphenyl)pyrimidin-4-yl]-4-(1-hydroxy-2-methylpropan-2-yl)benzenesulfonamide | C27H28BrN5O5S | CID 9852318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. macitentan | 441798-33-0 [chemicalbook.com]
- 4. ahajournals.org [ahajournals.org]
- 5. jnm.snmjournals.org [jnm.snmjournals.org]
- 6. scispace.com [scispace.com]
- 7. researchgate.net [researchgate.net]
- 8. T0201 — TargetMol Chemicals [targetmol.com]
- 9. Clinical Compound Library | TargetMol [targetmol.com]
- 10. targetmol.com [targetmol.com]
- 11. filgen.jp [filgen.jp]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: T-0201 (TA-0201)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681854#t-0201-solubility-and-stability-in-dmso>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com